

"Acid Blue 182" chemical structure and properties

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Compound of Interest

Compound Name: Acid Blue 182

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An In-depth Technical Guide to Acid Blue 182

For Researchers, Scientists, and Drug Development Professionals

Acid Blue 182, also known by its Colour Index number C.I. 74200, is a synthetic anthraquinone dye. Valued for its vibrant blue hue and good fastness properties, it sees primary application in the textile, leather, and paper industries. For the research community, its utility extends to analytical chemistry as a pH indicator and as a model compound in environmental studies. This guide provides a comprehensive overview of its chemical structure, properties, and relevant experimental methodologies.

Chemical Structure and Identification

Acid Blue 182 is a sulfonated anthraquinone derivative. The presence of sulfonic acid groups enhances its solubility in water, classifying it as an acid dye. These anionic groups allow it to form ionic bonds with cationic sites in substrates like protein and polyamide fibers.

Table 1: Chemical Identifiers for **Acid Blue 182**

Identifier	Value	Reference
IUPAC Name	disodium;4-[4-[acetyl(methyl)amino]-2-sulfonatoanilino]-1-amino-9,10-dioxoanthracene-2-sulfonate	[1][2][3]
CAS Number	12219-26-0	[1][3][4][5][6][7][8][9][10][11][12][13]
Chemical Class	Anthraquinone Dye	[7][14][15]
Molecular Formula	C ₂₃ H ₁₇ N ₃ Na ₂ O ₉ S ₂	[1][2]
Synonyms	C.I. Acid Blue 182, Alizarine Fast Blue ERL, Blue HRL	[1][4][8][12]

Physicochemical and Tinctorial Properties

The dye is a blue powder that is readily soluble in water but insoluble in most organic solvents. [6][14][15] Its properties make it particularly suitable for dyeing natural protein fibers and synthetic polyamides.

Table 2: Quantitative Properties of **Acid Blue 182**

Property	Value	Reference
Molecular Weight	589.5 g/mol	[1][2]
Appearance	Blue Powder	[4][14][15]
Hue	Bright Blue	[7][14][15]
Solubility	Soluble in water	[6][14][15]
Light Fastness (ISO 105-B02)	5-6 (Good to Very Good)	[14][15]
Washing Fastness (ISO 105-C06)	4-5 (Very Good to Excellent)	[14][15]

Applications in Research and Development

Beyond its industrial use in dyeing, **Acid Blue 182** serves specific roles in scientific research:

- **pH Indicator:** The dye exhibits a distinct color change from blue to red as the pH of a solution decreases.^[1] This property allows for its use in qualitative pH assessments in analytical chemistry.
- **Environmental Monitoring:** As a stable azo dye, it is used as a model compound to study the fate, transport, and degradation of textile effluents in soil and water systems.^[1]

Experimental Protocols

Detailed methodologies for key applications are provided below. These protocols are representative and may require optimization for specific experimental conditions.

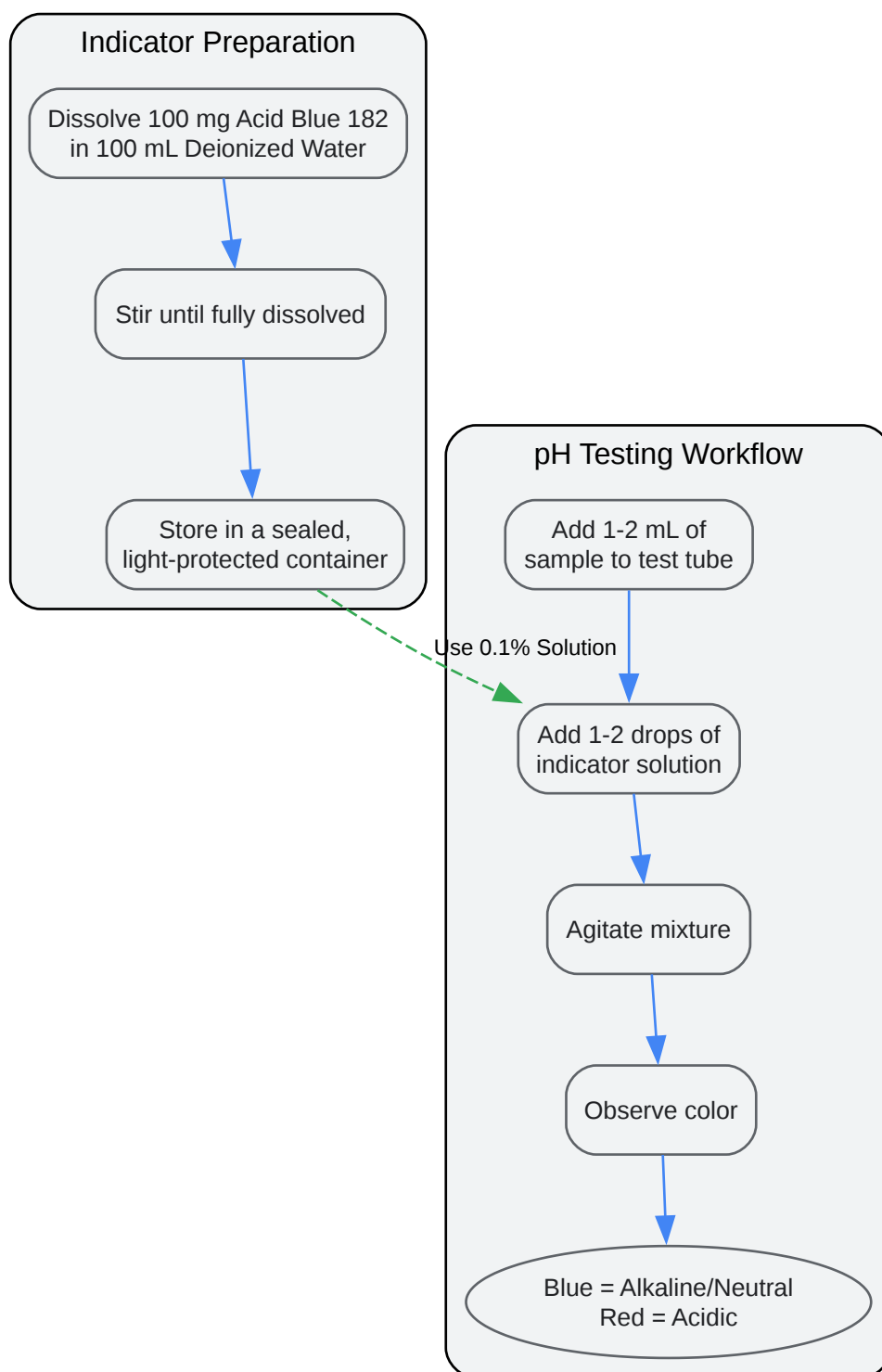
Protocol 1: General Procedure for pH Determination

This protocol outlines the use of **Acid Blue 182** as a qualitative pH indicator.

Methodology:

- **Preparation of Indicator Solution:**
 - Prepare a 0.1% (w/v) stock solution of **Acid Blue 182** by dissolving 100 mg of the dye powder in 100 mL of deionized water.
 - Stir the solution until the dye is fully dissolved. Gentle heating may be applied if necessary.
 - Store the solution in a labeled, sealed container, protected from light.
- **pH Testing:**
 - Dispense 1-2 mL of the sample solution (analyte) into a clean test tube or a well of a microplate.
 - Add 1-2 drops of the 0.1% **Acid Blue 182** indicator solution to the analyte.
 - Gently agitate the mixture to ensure homogeneity.

- Observe the color change. A blue color indicates neutral to alkaline conditions, while a transition to red indicates acidic conditions.
- Compare the result with standard buffer solutions for a more precise pH estimation.



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Caption: Workflow for preparing and using **Acid Blue 182** as a pH indicator.

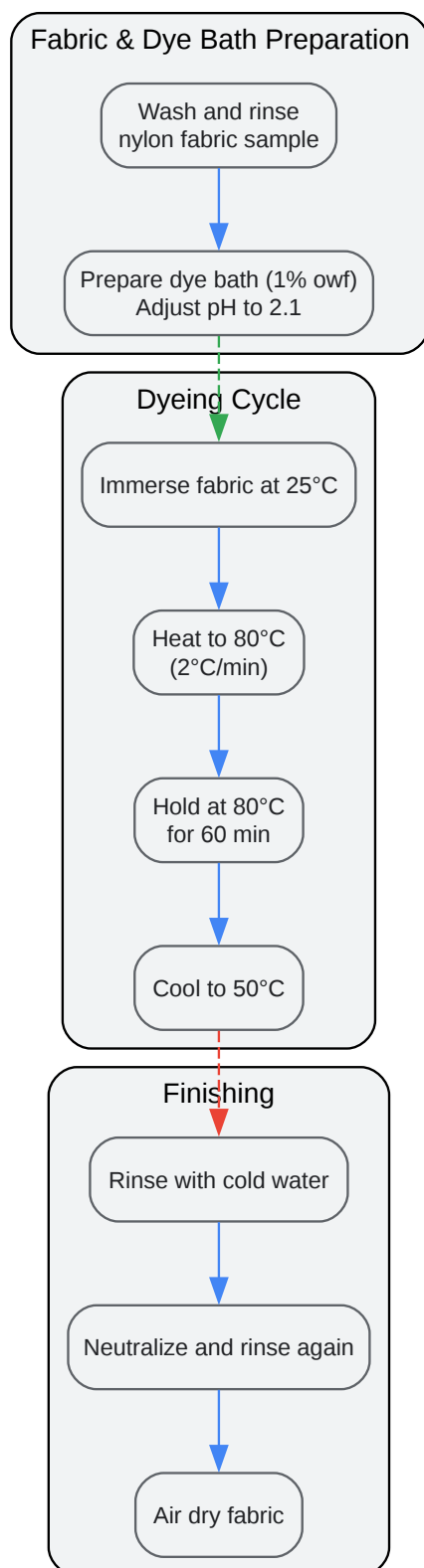
Protocol 2: Representative Method for Dyeing Nylon Fabric

This protocol is based on established principles for applying acid dyes to polyamide fibers. A study on the kinetics of dyeing nylon with **Acid Blue 182** specified optimal conditions of pH 2.1 and 80°C.^{[1][3]}

Methodology:

- Material Preparation:
 - Cut a sample of undyed nylon fabric to a known weight (e.g., 5 grams).
 - Wash the fabric with a 0.5 g/L non-ionic detergent solution at 40-50°C for 15 minutes to remove any sizing or impurities. Rinse thoroughly with deionized water.
- Dye Bath Preparation:
 - Calculate the required amount of **Acid Blue 182** for a 1% "on weight of fiber" (owf) dyeing. For a 5g fabric sample, this is 0.05g (50 mg) of dye.
 - Prepare a dye bath with a liquor ratio of 40:1 (40 mL of water for every 1g of fabric). For a 5g sample, the total volume is 200 mL.
 - Dissolve the calculated dye amount in the required volume of deionized water.
 - Add a wetting agent (e.g., 0.5 g/L) and a leveling agent (e.g., 1 g/L) to the dye bath to ensure even color distribution.
 - Adjust the pH of the dye bath to 2.1 using a dilute solution of formic acid or sulfuric acid.
- Dyeing Process:
 - Immerse the prepared nylon fabric into the dye bath at room temperature (~25°C).

- Increase the temperature of the dye bath to 80°C at a rate of 2°C per minute.
- Hold the temperature at 80°C for 60 minutes, ensuring the fabric is gently agitated throughout the process.
- After 60 minutes, allow the dye bath to cool down to 50°C.
- Rinsing and Drying:
 - Remove the fabric from the dye bath and rinse with cold water until the rinse water runs clear.
 - Perform a final rinse with a neutralizing agent (e.g., 1 g/L sodium carbonate) to remove residual acid, followed by another cold water rinse.
 - Squeeze excess water from the fabric and allow it to air dry at room temperature.



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Caption: Representative workflow for dyeing nylon fabric with **Acid Blue 182**.

Safety and Handling

Acid Blue 182 is an industrial chemical and should be handled with appropriate care.

- Personal Protective Equipment (PPE): Wear safety goggles with side-shields, chemical-resistant gloves, and a lab coat. If handling large quantities of powder, use respiratory protection to avoid dust inhalation.[16]
- Hazards: The substance may cause skin and eye irritation upon contact.[1] Ingestion and inhalation should be avoided. The toxicological and ecological data for this compound are largely incomplete.[16]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container, away from heat and sources of ignition.[2]
- Disposal: Dispose of the chemical in accordance with local, state, and federal regulations. Avoid release into the environment.[16]

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